

# cis-1,2-Dichloroethylene chemical and physical properties

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## Compound of Interest

Compound Name: *cis-1,2-Dichloroethylene*

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An In-depth Technical Guide to the Chemical and Physical Properties of **cis-1,2-Dichloroethylene**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**cis-1,2-Dichloroethylene** (CAS RN: 156-59-2), a chlorinated hydrocarbon, is a colorless liquid with a characteristically sweet, ether-like odor.[1][2][3] It is one of two geometric isomers of 1,2-dichloroethylene, the other being the trans isomer.[4] This document provides a comprehensive overview of the essential chemical and physical properties of **cis-1,2-dichloroethylene**, tailored for professionals in research and development. Understanding these properties is critical for its safe handling, application as a solvent or chemical intermediate, and for predicting its environmental fate.[3][5]

## Chemical Identity

| Identifier        | Value  |
|-------------------|--|
| IUPAC Name        | (Z)-1,2-dichloroethene[1]                            |
| Synonyms          | cis-Acetylene dichloride, cis-1,2-DCE[6]             |
| Molecular Formula | C <sub>2</sub> H <sub>2</sub> Cl <sub>2</sub> [1][3] |
| Molecular Weight  | 96.94 g/mol [1][3]                                   |
| Canonical SMILES  | C(=C\Cl)\Cl[1]                                       |
| InChI Key         | KFUSEUYYWQURPO-UPHRSURJSA-N[3]                       |

## Physical Properties

The physical properties of **cis-1,2-dichloroethylene** are crucial for its use in various experimental and industrial settings. These properties dictate its behavior as a solvent, its volatility, and its interaction with other substances. A summary of these properties is presented in the tables below.

### General Physical Properties

| Property                              | Value   |
|---------------------------------------|---|
| Appearance                            | Colorless liquid[1][2]                        |
| Odor                                  | Ether-like, slightly acrid, sweetish[1][2][3] |
| Density                               | 1.284 g/mL at 25 °C[2][7]                     |
| Boiling Point                         | 60 °C (at 760 mmHg)[2][7]                     |
| Melting Point                         | -80 °C[2][7]                                  |
| Refractive Index (n <sub>20/D</sub> ) | 1.449[2][7]                                   |
| Vapor Density (Air = 1)               | 3.34[8]                                       |
| Heat of Vaporization                  | 30.2 kJ/mol[1]                                |

## Solubility and Partitioning

| Property  | Value   |
|---|---|
| Water Solubility                                  | 3,500 - 6,410 mg/L at 25 °C[3]                                |
| Solubility in Organic Solvents                    | Soluble in alcohol, ether, acetone, benzene, chloroform[2][3] |
| Log Octanol-Water Partition Coefficient (log Kow) | 1.86[1][9]  |
| Henry's Law Constant                              | $4.08 \times 10^{-3}$ atm-m <sup>3</sup> /mol at 24 °C[1]     |

## Flammability and Vapor Pressure

| Property                    | Value                           |
|-----------------------------|---------------------------------|
| Flash Point                 | 2 °C to 6 °C (closed cup)[3][7] |
| Autoignition Temperature    | 860 °F (460 °C)[8]              |
| Lower Explosive Limit (LEL) | 9.7 %[8]                        |
| Upper Explosive Limit (UEL) | 12.8 %[8]                       |
| Vapor Pressure              | 200 mmHg at 25 °C (77 °F)[8][9] |

## Spectroscopic Data

Spectroscopic data is fundamental for the identification and characterization of **cis-1,2-dichloroethylene**.

- <sup>1</sup>H NMR: In CDCl<sub>3</sub>, the spectrum shows a singlet at approximately 6.42 ppm.[10][11]
- <sup>13</sup>C NMR: The <sup>13</sup>C NMR spectrum in Chloroform-d shows a peak corresponding to the two equivalent carbons.[12]
- Infrared (IR) Spectroscopy: The IR spectrum of **cis-1,2-dichloroethylene** exhibits characteristic peaks corresponding to its vibrational modes. As a molecule with C<sub>2v</sub> symmetry, it has 10 predicted IR active bands.[13] Key bands are observed for C-H and C=C stretching, and C-H bending.

## Chemical Properties and Reactivity

- **Stability:** The compound is stable under recommended storage conditions.[3] However, it can decompose upon heating to yield hydrogen chloride, carbon monoxide, and carbon dioxide.[2]
- **Reactivity:** **cis-1,2-Dichloroethylene** reacts with potassium hydroxide to form chloroacetylene, which is explosive and can ignite spontaneously in air.[2] It is incompatible with moist air or water and bases.[2]
- **Polymerization:** Unlike 1,1-dichloroethylene, the 1,2-dichloroethylene isomers do not polymerize.[4]

## Experimental Protocols

The following sections detail standardized methodologies for determining key physical properties of volatile organic liquids like **cis-1,2-dichloroethylene**.

### Determination of Boiling Point (ASTM D1078)

This method determines the distillation range of volatile organic liquids.[3][10][14][15]

- **Apparatus:** Distillation flask, condenser, graduated cylinder for receiving the distillate, and a calibrated thermometer or temperature probe.[9]
- **Procedure:** a. A 100 mL sample of the liquid is placed in the distillation flask.[16] b. The flask is heated, and the liquid is brought to a boil. c. The temperature of the vapor is recorded at the instant the first drop of condensate falls from the condenser (initial boiling point).[9] d. Heating is continued, and the vapor temperature is recorded as a function of the volume of distillate collected. e. The final boiling point is the maximum temperature reached during the distillation.[9]
- **Data Analysis:** The recorded temperatures are corrected for barometric pressure to report the boiling point at standard pressure (760 mmHg).[3]

### Determination of Density (ASTM D891 - Method B: Pycnometer)

This method is the most accurate for determining the apparent specific gravity, which is used to calculate density.[\[2\]](#)[\[5\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Apparatus: A pycnometer (a specialized flask with a precisely known volume), an analytical balance, and a constant-temperature bath.
- Procedure: a. The pycnometer is thoroughly cleaned, dried, and weighed. b. The pycnometer is filled with freshly boiled and cooled distilled water, brought to the test temperature (e.g., 25 °C) in the constant-temperature bath, and weighed. c. The process is repeated with the sample liquid (**cis-1,2-dichloroethylene**). The pycnometer is filled with the sample, brought to the test temperature, and weighed.
- Calculation: The specific gravity is calculated as the ratio of the mass of the sample to the mass of the water. The density is then calculated by multiplying the specific gravity by the density of water at the test temperature.

## Determination of Vapor Pressure (ASTM D2879)

This method uses an isoteniscope to measure the vapor pressure-temperature relationship of liquids.[\[6\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Apparatus: An isoteniscope (a specialized glass apparatus), a vacuum pump, a manometer, and a constant-temperature bath.
- Procedure: a. A small amount of the sample is introduced into the isoteniscope. b. Dissolved gases are removed from the sample by gentle boiling under reduced pressure.[\[22\]](#) c. The isoteniscope is placed in the constant-temperature bath, and the system is allowed to reach thermal equilibrium. d. The pressure of the system is adjusted until the mercury levels in the U-tube of the isoteniscope are equal, indicating that the vapor pressure of the sample is balanced by the system pressure. e. The system pressure is recorded from the manometer. f. This measurement is repeated at various temperatures to establish the vapor pressure curve.
- Data Analysis: The logarithm of the vapor pressure is plotted against the reciprocal of the absolute temperature. This plot can also be used to determine the heat of vaporization.[\[21\]](#)

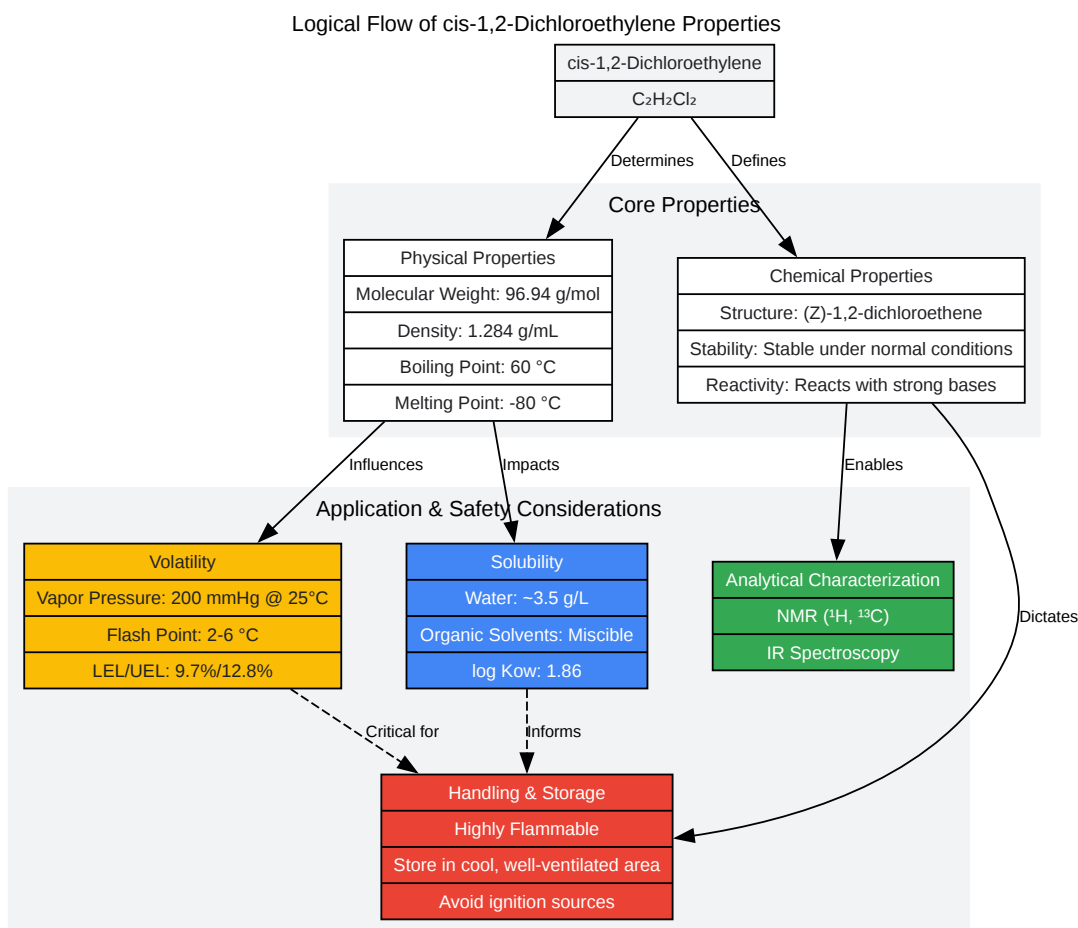
## Determination of Water Solubility (OECD Guideline 105)

This guideline provides two primary methods for determining water solubility.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[23\]](#)

- **Flask Method** (for solubilities  $> 10^{-2}$  g/L): a. An excess amount of the substance is added to a flask containing purified water. b. The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (typically 24 hours). c. The mixture is then centrifuged or filtered to separate the undissolved substance. d. The concentration of the substance in the clear aqueous solution is determined using a suitable analytical method (e.g., gas chromatography, HPLC).
- **Column Elution Method** (for solubilities  $< 10^{-2}$  g/L): a. A column is packed with an inert support material coated with an excess of the test substance. b. Water is passed through the column at a slow, constant rate. c. The concentration of the substance in the eluate is monitored over time until it becomes constant, indicating saturation. d. The solubility is determined from this saturation concentration.

## Visualization of Property Relationships

The following diagram illustrates the logical flow and interrelation of the key physical and chemical properties of **cis-1,2-dichloroethylene**, highlighting their importance in a research and development context.



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Caption: Interrelation of **cis-1,2-dichloroethylene** properties and their implications.

## Safety and Handling

**cis-1,2-Dichloroethylene** is a highly flammable liquid and vapor.[23] It is harmful if swallowed or inhaled and causes skin irritation.[23]

- **Handling:** Work in a well-ventilated area under a fume hood.[23] Use non-sparking tools and explosion-proof equipment.[15] Ground and bond containers during transfer.[15] Avoid contact with skin, eyes, and clothing.[19]
- **Storage:** Store in tightly closed containers in a cool, well-ventilated area away from heat, sparks, open flames, and sources of ignition.[15][19]
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side-shields or goggles, and a face shield.[7][19]
- **Fire Fighting:** Use dry chemical, CO<sub>2</sub>, or alcohol-resistant foam extinguishers. Water spray can be used to cool fire-exposed containers.[15] Poisonous gases, including hydrogen chloride and phosgene, are produced in a fire.[15]

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## References

- 1. filab.fr [filab.fr]
- 2. ASTM D891 - Specific Gravity, Apparent, of Liquid Industrial Chemicals [appliedtesting.com]
- 3. petrolube.com [petrolube.com]
- 4. laboratuar.com [laboratuar.com]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. ASTM D2879 - eralytics [eralytics.com]
- 7. oecd.org [oecd.org]



- 8. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 9. [ww2.arb.ca.gov](https://ww2.arb.ca.gov) [[ww2.arb.ca.gov](https://ww2.arb.ca.gov)]
- 10. [store.astm.org](https://store.astm.org) [[store.astm.org](https://store.astm.org)]
- 11. Vapor pressure - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 12. [ipc.kit.edu](https://ipc.kit.edu) [[ipc.kit.edu](https://ipc.kit.edu)]
- 13. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 14. [standards.iteh.ai](https://standards.iteh.ai) [[standards.iteh.ai](https://standards.iteh.ai)]
- 15. [store.astm.org](https://store.astm.org) [[store.astm.org](https://store.astm.org)]
- 16. [scribd.com](https://scribd.com) [[scribd.com](https://scribd.com)]
- 17. [petrolube.com](https://petrolube.com) [[petrolube.com](https://petrolube.com)]
- 18. [standards.iteh.ai](https://standards.iteh.ai) [[standards.iteh.ai](https://standards.iteh.ai)]
- 19. [store.astm.org](https://store.astm.org) [[store.astm.org](https://store.astm.org)]
- 20. ASTM D2879 - Standard Test Method for Vapor Pressure-Temperature Relationship and Initial Decomposition Temperature of Liquids by Isotenoscope - Savant Labs [[savantlab.com](https://savantlab.com)]
- 21. [petrolube.com](https://petrolube.com) [[petrolube.com](https://petrolube.com)]
- 22. [ia600203.us.archive.org](https://ia600203.us.archive.org) [[ia600203.us.archive.org](https://ia600203.us.archive.org)]
- 23. OECD 105 - Water Solubility - Situ Biosciences [[situbiosciences.com](https://situbiosciences.com)]
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